

Unveiling the Chemical Identity of Solvent Orange 45

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Compound of Interest

Compound Name: Solvent Orange 45

Cat. No.: B1143906

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Solvent Orange 45 is a synthetic dye classified under the solvent dye category, bearing the Colour Index number 11700.[1][2] It is recognized for its application in coloring a variety of materials, including wood stains, printing inks, paints, and plastics.[3][4][5] This technical guide delves into the fundamental chemical properties of **Solvent Orange 45**, specifically its molecular formula and weight, presenting the data in a clear, comparative format for researchers, scientists, and professionals in drug development.

Molecular Composition and Weight

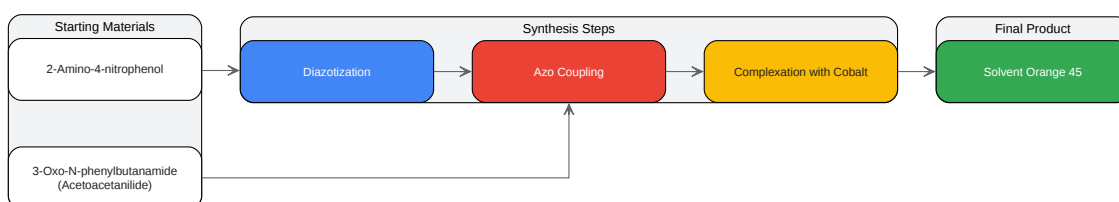
The molecular identity of **Solvent Orange 45** is complex, with sources indicating it is a cobalt complex. This results in variations in the reported molecular formula and weight, which can be attributed to the representation of either the organic ligand alone or the final metal complex. The table below summarizes the available data.

Parameter	Value	Source
Molecular Formula (Ligand)	C16H14N4O5	[1][2][6]
Molecular Weight (Ligand)	342.31 g/mol	[1][2][6]
Molecular Formula (Cobalt Complex)	C32H24CoN8O10.H or C32H27CoN8O10	[5][7]
Molecular Weight (Cobalt Complex)	742.54 g/mol	[5][7]

It is crucial for researchers to consider the form of **Solvent Orange 45** being referenced, as the presence of cobalt significantly alters its molecular weight and chemical properties. The single azo class structure of the organic component undergoes complexation with cobalt, typically in a 2:1 ligand-to-metal ratio.[2]

Synthesis Workflow

The manufacturing of **Solvent Orange 45** involves a multi-step chemical synthesis process. The logical relationship and workflow of this synthesis are illustrated in the diagram below. This process begins with the diazotization of an aromatic amine, followed by a coupling reaction and subsequent complexation with a cobalt salt.



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Caption: Manufacturing workflow of **Solvent Orange 45**.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **Solvent Orange 45** are proprietary to manufacturers and are not publicly available in the reviewed literature. However, the general manufacturing method involves the diazotization of 2-Amino-4-nitrophenol and its

subsequent coupling with 3-Oxo-N-phenylbutanamide. The resulting product is then complexed with a cobalt agent, filtered, dried, and crushed to obtain the final dye.[2] For analytical purposes, standard techniques such as spectroscopy and chromatography would be employed to verify the structure and purity of the compound, though specific methodologies for **Solvent Orange 45** are not detailed in the available search results.

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